

Trimethylsilyl-D-(+)-trehalose solubility in organic solvents

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Compound of Interest

Compound Name: Trimethylsilyl-D-(+)-trehalose

Cat. No.: B1640652

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An In-Depth Technical Guide to the Solubility of **Trimethylsilyl-D-(+)-trehalose** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylsilyl-D-(+)-trehalose is a derivatized form of D-(+)-trehalose, a naturally occurring non-reducing disaccharide composed of two glucose units linked by an α,α -1,1-glycosidic bond. [1][2] The replacement of hydrophilic hydroxyl groups with bulky, hydrophobic trimethylsilyl (TMS) groups significantly alters the molecule's physicochemical properties.[3] This modification is crucial for applications where solubility in less polar or organic environments is required, such as in drug delivery systems, as a stabilizer in non-aqueous formulations, and for use in material science.[3]

While extensive quantitative solubility data for **Trimethylsilyl-D-(+)-trehalose** in a wide array of organic solvents is not widely published, this guide provides a comprehensive overview based on fundamental chemical principles, the known properties of its parent molecule, and established methodologies for solubility determination. The purpose of this document is to equip researchers with the foundational knowledge and practical protocols needed to assess its solubility for specific research and development applications.

Physicochemical Properties and the Impact of Silylation

The introduction of eight trimethylsilyl groups onto the trehalose backbone dramatically changes its character from highly hydrophilic to lipophilic. Unmodified trehalose is very soluble in water and aqueous ethanol but has limited solubility in pure alcohols.[4][5] The TMS groups increase the molecular weight and sterically shield the polar oxygen atoms, reducing the capacity for hydrogen bonding with polar solvents while increasing van der Waals interactions with non-polar organic solvents.

Table 1: Comparison of Physicochemical Properties

Property	D-(+)-Trehalose (Dihydrate)	Trimethylsilyl-D-(+)-trehalose (Per-silylated)
Molecular Formula	$C_{12}H_{22}O_{11} \cdot 2H_2O$	$C_{36}H_{86}O_{11}Si_8$ [6][7]
Molecular Weight	378.3 g/mol [8]	919.75 g/mol [6][7][9]
Appearance	White crystalline solid[8]	Data not widely available; expected to be a solid or viscous oil
General Solubility	High in water (~46 g/100g solution at 20°C)[10]; Soluble in DMSO (~0.5 mg/mL)[8]; Decreasing solubility in ethanol-water mixtures as ethanol concentration increases.[5][11]	Expected to have low water solubility and high solubility in non-polar organic solvents.

Qualitative Solubility Profile (Predicted)

Based on the principle of "like-dissolves-like," the highly non-polar nature of per-silylated **Trimethylsilyl-D-(+)-trehalose** allows for a prediction of its qualitative solubility across a range of common organic solvents. This table serves as a general guideline for solvent selection in experimental work.

Table 2: Predicted Qualitative Solubility of **Trimethylsilyl-D-(+)-trehalose**

Solvent	Polarity Index	Predicted Solubility	Rationale
Hexane / Heptane	0.1	High	Non-polar alkane, ideal for dissolving large, non-polar molecules.
Toluene	2.4	High	Aromatic, non-polar solvent.
Dichloromethane (DCM)	3.1	High	Moderately polar, effective for a wide range of organic compounds.
Diethyl Ether	2.8	High	Common non-polar solvent.
Tetrahydrofuran (THF)	4.0	High	Moderately polar ether, good solvating power.
Ethyl Acetate	4.4	Medium to High	Ester with moderate polarity.
Acetone	5.1	Medium	Polar aprotic solvent; may show some solubility.
Acetonitrile	5.8	Low to Medium	Polar aprotic solvent.
Ethanol / Methanol	5.2 / 6.6	Low	Polar protic solvents; strong hydrogen bonding network may not favor solvation of the bulky, non-polar TMS derivative.
Dimethyl Sulfoxide (DMSO)	7.2	Low	Highly polar aprotic solvent.

Water

10.2

Insoluble

Highly polar protic solvent.

Experimental Protocols for Solubility Determination

To obtain precise, quantitative solubility data, a systematic experimental approach is necessary. The isothermal equilibrium method is a reliable and commonly used technique.[\[12\]](#)

Protocol: Isothermal Equilibrium Solubility Determination

Objective: To determine the saturation solubility of **Trimethylsilyl-D-(+)-trehalose** in a selected organic solvent at a constant temperature.

Materials and Equipment:

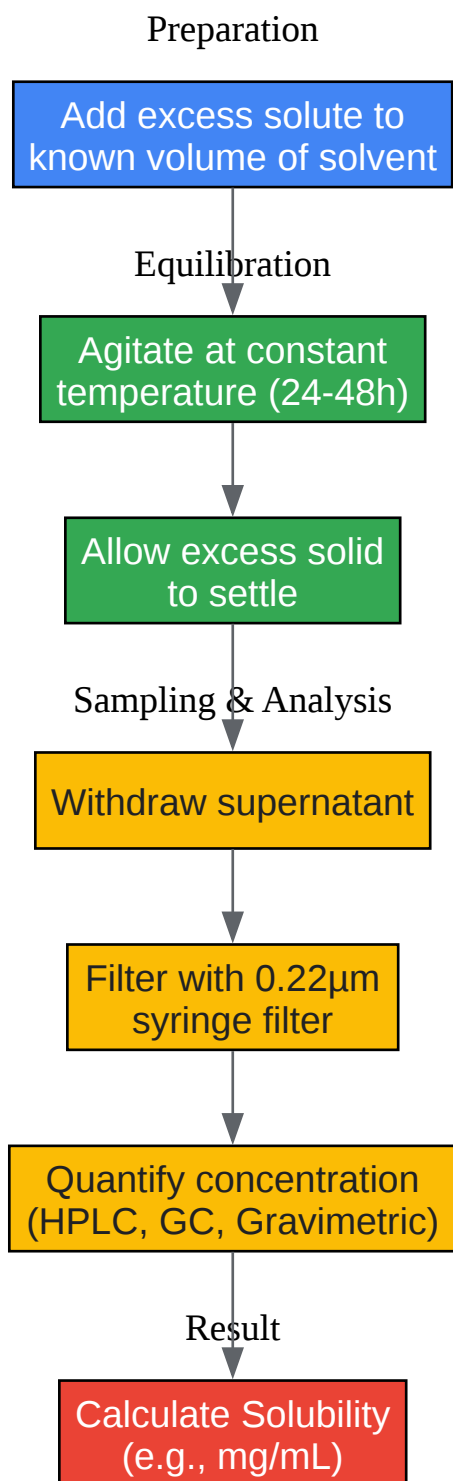
- **Trimethylsilyl-D-(+)-trehalose** (solute)
- High-purity organic solvents of choice
- Analytical balance
- Temperature-controlled shaker or incubator[\[12\]](#)
- Vials with screw caps
- Syringes and syringe filters (0.22 µm, solvent-compatible)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-RI, GC-MS, or a gravimetric setup with a vacuum oven)

Methodology:

- Preparation: Add an excess amount of **Trimethylsilyl-D-(+)-trehalose** to a known volume or mass of the selected solvent in a sealed vial. The presence of undissolved solid is essential

to ensure saturation.

- **Equilibration:** Place the vials in a temperature-controlled shaker set to the desired temperature (e.g., 25 °C). Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[13\]](#) Equilibrium is confirmed when solubility measurements from consecutive time points are statistically identical.[\[13\]](#)
- **Sample Collection and Filtration:** Once equilibrium is achieved, stop the agitation and allow the excess solid to settle. Carefully withdraw a sample from the clear supernatant using a syringe. Immediately filter the sample through a solvent-compatible syringe filter to remove all undissolved particles.
- **Dilution and Quantification:** Accurately dilute the filtered supernatant with a known volume of the solvent. Analyze the concentration of the diluted sample using a pre-validated analytical method.
 - **HPLC with Refractive Index Detection (HPLC-RID):** A suitable method for non-UV active compounds like sugar derivatives.[\[14\]](#)[\[15\]](#)
 - **Gas Chromatography-Mass Spectrometry (GC-MS):** As the compound is already silylated, it is amenable to direct GC analysis.[\[14\]](#)[\[15\]](#)
 - **Gravimetric Analysis:** A known volume of the filtered supernatant is transferred to a pre-weighed container. The solvent is evaporated under vacuum, and the mass of the remaining solid solute is determined.[\[11\]](#)
- **Calculation:** Calculate the solubility using the measured concentration and the dilution factor. Express the results in appropriate units, such as mg/mL, g/L, or mol/L.



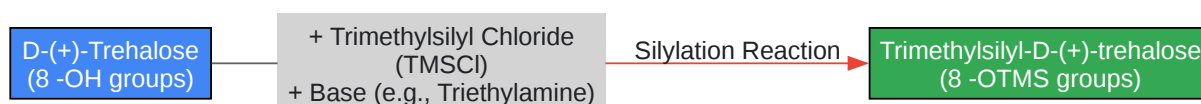
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Caption: Workflow for Isothermal Equilibrium Solubility Determination.

Synthesis Pathway and Applications

General Synthesis

The synthesis of **Trimethylsilyl-D-(+)-trehalose** involves the reaction of D-(+)-trehalose with a silylating agent, most commonly trimethylsilyl chloride (TMSCl), in the presence of a base like triethylamine and an appropriate solvent.[3][16] This reaction substitutes the hydrogen atoms of the hydroxyl groups with TMS groups.



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Caption: General Synthesis Pathway for **Trimethylsilyl-D-(+)-trehalose**.

Core Applications

The unique properties of **Trimethylsilyl-D-(+)-trehalose** make it valuable in several advanced applications:

- **Drug Delivery:** Its lipophilic nature allows it to be incorporated into lipid-based drug delivery systems like hydrogels and nanomaterials for the controlled release of therapeutic agents.[3]
- **Protein and Vaccine Stabilization:** In non-aqueous or low-water formulations, it can act as a stabilizer, preventing the denaturation of proteins and other biomolecules.[3] The bulky TMS groups provide steric protection.[3]
- **Cryopreservation:** It has been explored for its cryoprotective effects, where it helps protect cells from damage during freezing by forming a stable glass-like state.[3]
- **Material Science:** It can serve as a monomer in polymerization reactions to create novel polysaccharide-based materials with tailored properties for biomedical use.[3]

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